

# Momelotinib washout period prior JAK inhibitors

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## Compound Focus: Momelotinib

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## Clinical Evidence on Washout Periods

Study / Context	Patient Population	Washout Practice	Reported Outcome / Implication
<b>MOMENTUM Phase 3 Trial</b> [1]	JAK inhibitor-experienced, anemic MF patients.	Prior JAKi therapy was allowed; specific washout not detailed in results.	Trial demonstrated significant efficacy (symptom, spleen, transfusion independence) with momelotinib post prior JAKi [1].
<b>MOMGEFIN Real-World Study</b> [2]	JAKi-exposed (& JAKi-naïve) MF patients.	<b>59% of patients did not have a washout period</b> for prior JAK inhibitor.	Anemia responses were achieved regardless, suggesting <b>no washout is feasible</b> . Combination with ESA/danazol may enhance initial response [2].
<b>MoReLife Real-World Study</b> [2]	JAKi-exposed MF patients.	No washout for previous JAKi treatment was required.	Transfusion independence was achieved in some patients, supporting the viability of a <b>no-washout strategy</b> [2].

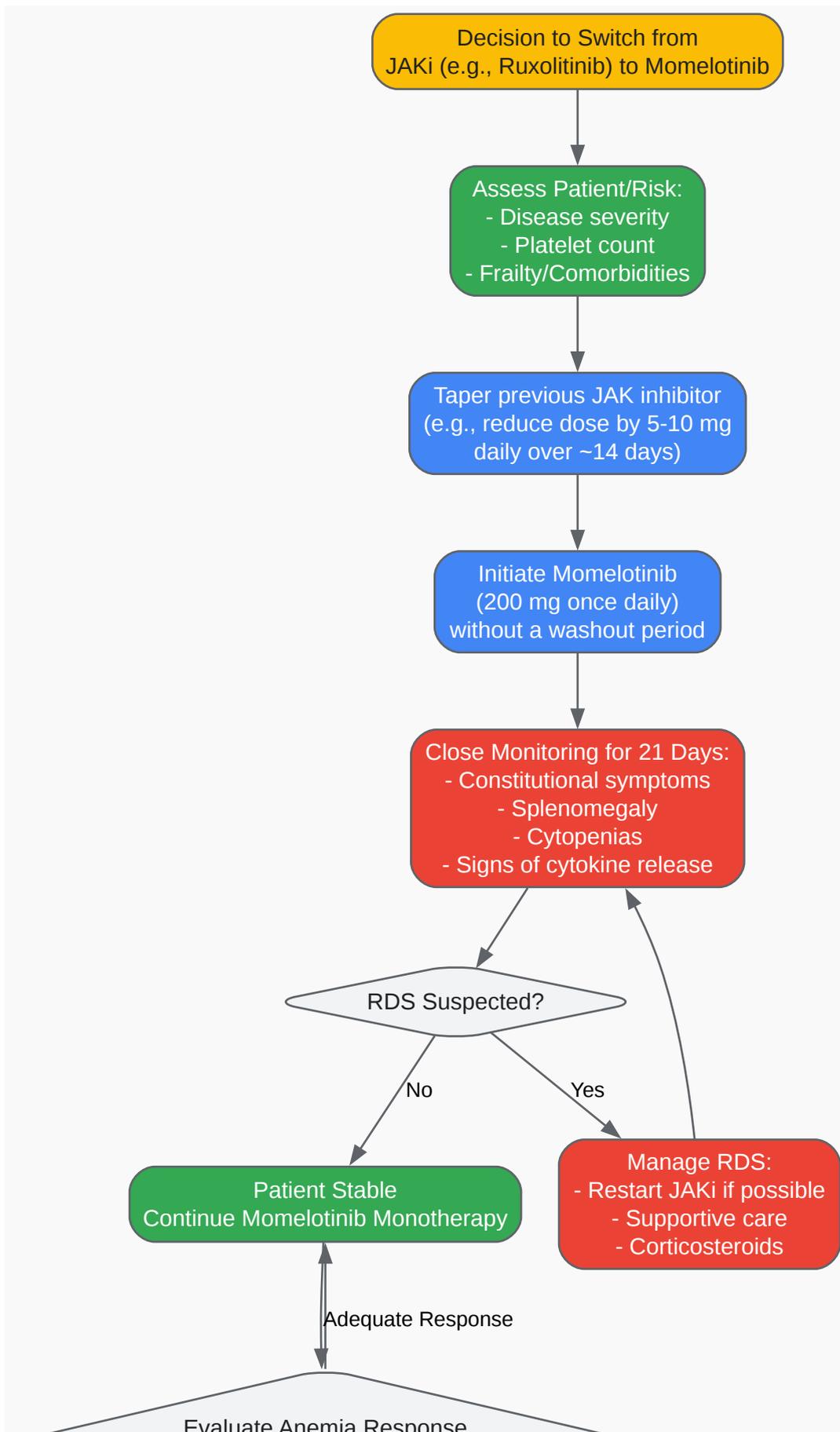
## JAK Inhibitor Discontinuation Syndrome & Washout Considerations

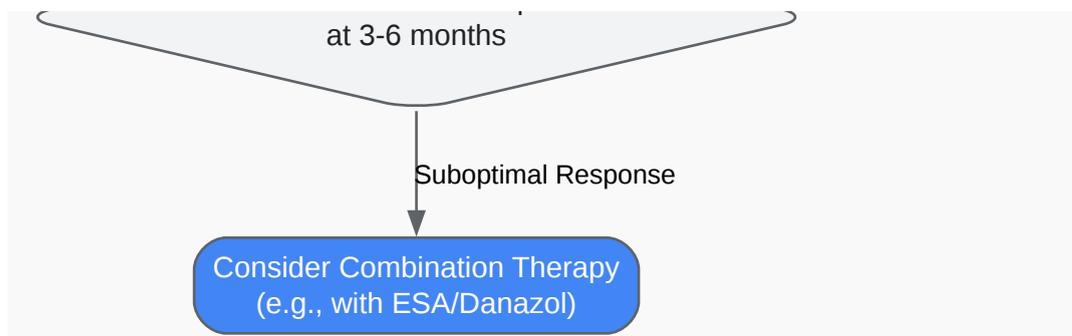
A crucial factor to consider when planning a transition is **Ruxolitinib Discontinuation Syndrome (RDS)**. Abrupt discontinuation of ruxolitinib can trigger a life-threatening cytokine rebound syndrome [3].

- **Syndrome Characteristics:** RDS is characterized by a rapid return of constitutional symptoms, increased splenomegaly, and can escalate to severe conditions like acute respiratory distress syndrome and septic shock. Symptoms typically emerge **2 to 21 days** after stopping the drug, with severe cases occurring within 48 hours [3].
- **Recommended Management:** To mitigate RDS risk, a **gradual taper of ruxolitinib** is recommended over abrupt cessation [3].
- **Implication for Washout:** The concern with a planned washout period is that it could inadvertently induce RDS. Therefore, when switching from ruxolitinib to **momelotinib**, the preferred approach is often to **initiate momelotinib shortly after the last dose of the previous JAK inhibitor**, following a taper if needed, rather than implementing a long washout interval [3].

## Proposed Experimental & Clinical Workflow

Based on the available evidence, the following workflow outlines a prudent strategy for transitioning from another JAK inhibitor (like ruxolitinib) to **momelotinib** in a clinical or research setting.





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## Key Technical & Clinical Takeaways

- **No Washout is Common Practice:** The absence of a washout period, as seen in real-world studies, is a viable and common clinical approach [2].
- **Tapering Over Washout:** Prioritize a taper of the prior JAK inhibitor over instituting a washout period to mitigate the risk of RDS [3].
- **Anemia Management:** **Momelotinib**'s unique benefit is treating MF-related anemia. For suboptimal anemia response, combination with an ESA or danazol can be considered, as shown in the MOMGEFIN study [2].
- **Safety Monitoring:** Be vigilant for **momelotinib**-associated adverse events, including **thrombocytopenia, diarrhea, dizziness, and peripheral neuropathy**, especially during the initial treatment phase [1] [4] [2].

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## References

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**Address:** Ontario, CA 91761, United States

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